

Application Notes and Protocols for Handling 3-butyl-1H-indene

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Compound of Interest

Compound Name: 3-butyl-1H-indene

Cat. No.: B15494309

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Disclaimer: Specific safety data for **3-butyl-1H-indene** is not readily available. The following information is based on the safety profile of the parent compound, 1H-Indene, and should be used as a guideline. A comprehensive risk assessment should be conducted before handling **3-butyl-1H-indene**.

Introduction

This document provides detailed safety precautions and handling protocols for **3-butyl-1H-indene**, targeting researchers, scientists, and professionals in drug development. Due to the limited availability of specific toxicological and safety data for **3-butyl-1H-indene**, the safety guidelines are extrapolated from the known hazards of the parent compound, 1H-Indene. It is imperative to handle this compound with caution in a controlled laboratory environment.

Hazard Identification and Classification

Based on the data for 1H-Indene, **3-butyl-1H-indene** is anticipated to be a flammable liquid and may be harmful if swallowed or inhaled.

GHS Hazard Statements (based on 1H-Indene):

- H226: Flammable liquid and vapor.[1][2]
- H304: May be fatal if swallowed and enters airways.[1][2]
- H315: Causes skin irritation.[3]

- H317: May cause an allergic skin reaction.[3]
- H332: Harmful if inhaled.
- H410: Very toxic to aquatic life with long lasting effects.[3]

Signal Word: Danger[1]

Physical and Chemical Properties

The following table summarizes the physical and chemical properties of 1H-Indene, which can be used as an estimate for **3-butyl-1H-indene**.

Property	Value	Reference
Molecular Formula	C13H16	N/A
Molecular Weight	172.27 g/mol	[4]
Appearance	Colorless to yellow liquid	[2][5]
Boiling Point	181 - 182 °C	[1][5]
Melting Point	-5 to -3 °C	[1][5]
Flash Point	38 °C (100.4 °F)	[2]
Density	0.996 g/cm ³ at 25 °C	[1][5]
Solubility	Insoluble in water. Soluble in ethanol, acetone, and ether.	[6]

Experimental Protocols

- Eye Protection: Wear chemical safety goggles and a face shield.[1][2]
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).[7] Change gloves immediately if contaminated.
- Skin and Body Protection: Wear a flame-retardant lab coat and closed-toe shoes.[1][8]

- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If vapors or aerosols are generated, a NIOSH-approved respirator with an organic vapor cartridge is required.[\[1\]](#)[\[2\]](#)
- Handling:
 - Work in a well-ventilated area, preferably under a chemical fume hood.[\[7\]](#)
 - Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[9\]](#)
 - Use only non-sparking tools.[\[1\]](#)[\[2\]](#)[\[9\]](#)
 - Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[2\]](#)[\[9\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[7\]](#)
 - Avoid inhalation of vapor or mist.[\[7\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[9\]](#)
 - Keep away from heat and sources of ignition.[\[1\]](#)[\[3\]](#)
 - Store locked up.[\[1\]](#)[\[2\]](#)
 - Recommended storage temperature: 2 - 8 °C.[\[5\]](#)
- Spill:
 - Evacuate the area and remove all sources of ignition.[\[1\]](#)[\[9\]](#)
 - Ventilate the area.
 - Wear appropriate PPE.
 - Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).[\[2\]](#)[\[9\]](#)
 - Collect the absorbed material into a sealed container for disposal.

- Do not let the product enter drains.[1][3]
- Fire:
 - Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam to extinguish.[1][2]
 - Vapors are heavier than air and may travel to a source of ignition and flash back.[9]
- First Aid:
 - If Swallowed: Do NOT induce vomiting. Immediately call a poison center or doctor.[1][2]
 - If on Skin: Immediately remove all contaminated clothing. Rinse skin with plenty of water. [1][2]
 - If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[2][9]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]

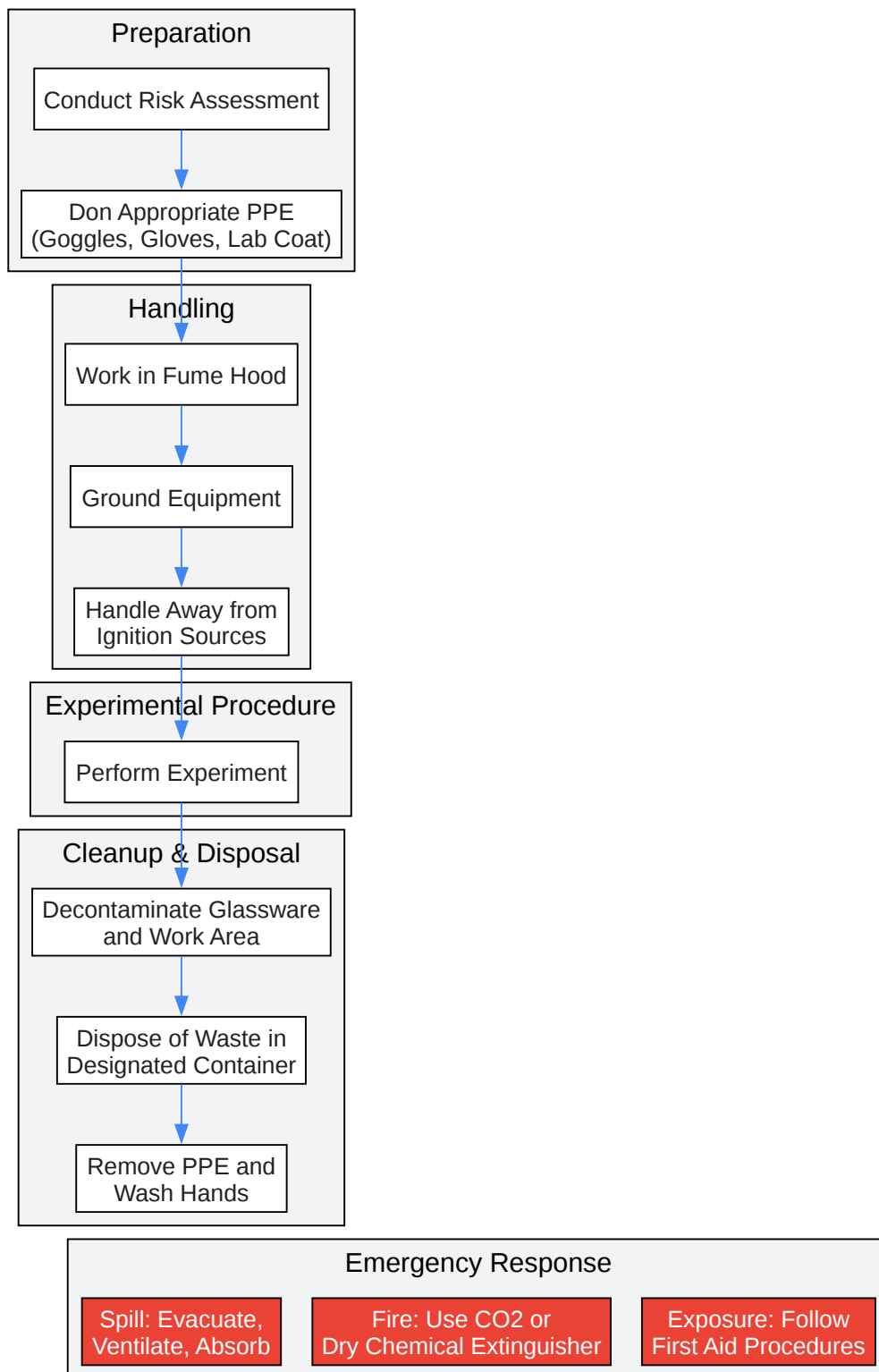
Waste Disposal

Dispose of contents and container in accordance with all local, regional, national, and international regulations.[1][2] Do not dispose of with household garbage or allow to reach the sewage system.[10]

Visualization

The following diagram illustrates the general workflow for safely handling **3-butyl-1H-indene**.

Workflow for Safe Handling of 3-butyl-1H-indene

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **3-butyl-1H-indene**.

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